

Application Notes and Protocols: 8-Quinolinecarboxylic Acid in Agrochemical Synthesis

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Compound of Interest

Compound Name: 8-Quinolinecarboxylic acid

Cat. No.: B189445

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These application notes provide a comprehensive overview of the use of **8-quinolinecarboxylic acid** as a key building block in the synthesis of agrochemicals, with a primary focus on herbicides. The document includes detailed experimental protocols, quantitative data on herbicidal activity, and visual representations of synthetic pathways and workflows.

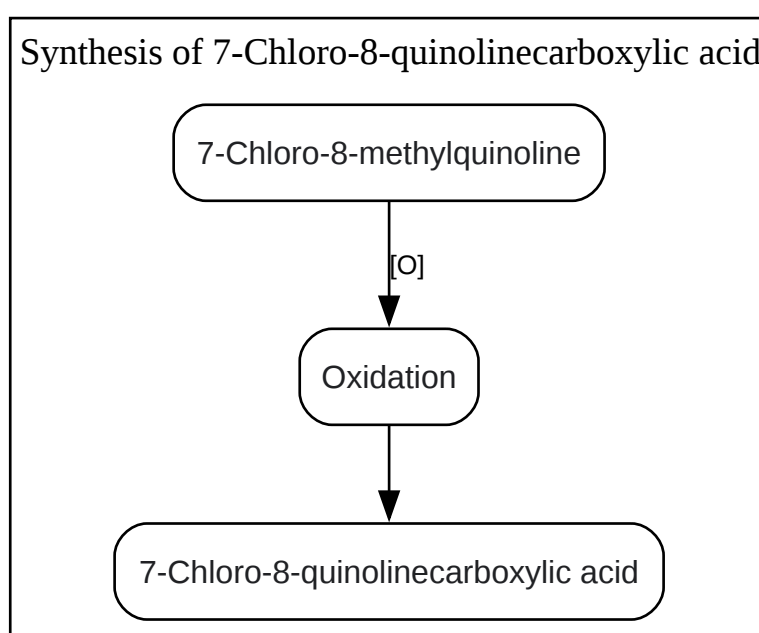
Introduction

8-Quinolinecarboxylic acid is a versatile heterocyclic compound that serves as a valuable scaffold in the development of biologically active molecules. In the agrochemical sector, it is notably utilized as a precursor for the synthesis of quinoline-based herbicides. The quinoline core structure is a key feature in several commercial and experimental agrochemicals due to its favorable physicochemical properties and diverse biological activities. This document outlines the synthetic routes from **8-quinolinecarboxylic acid** to potent herbicidal compounds and provides protocols for their preparation and evaluation.

Herbicide Synthesis from 8-Quinolinecarboxylic Acid Derivatives

A prominent example of an agrochemical derived from the **8-quinolinecarboxylic acid** scaffold is quinclorac. Quinclorac (3,7-dichloro-**8-quinolinecarboxylic acid**) is a selective herbicide effective against a variety of grass and broadleaf weeds in rice and other crops.[1] Its synthesis involves the modification of a 7-chloro-8-methylquinoline precursor to introduce the carboxylic acid group at the 8-position, followed by chlorination.

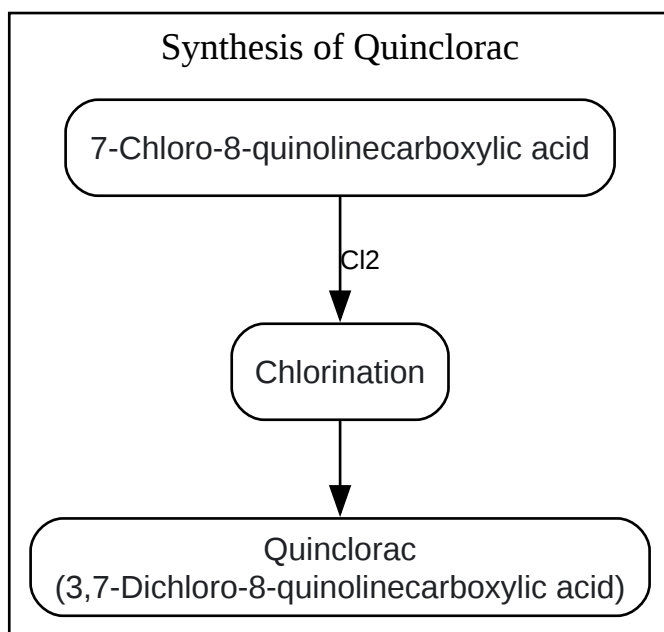
The synthesis of quinclorac often starts from 7-chloro-8-methylquinoline, which is oxidized to form the key intermediate, 7-chloro-**8-quinolinecarboxylic acid**.



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Caption: Synthesis of the key intermediate for quinclorac.

The intermediate, 7-chloro-**8-quinolinecarboxylic acid**, is then chlorinated to yield quinclorac.



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Caption: Final step in the synthesis of the herbicide quinclorac.

Experimental Protocols

This protocol is based on the oxidation of 7-chloro-8-methylquinoline.

Materials:

- 7-chloro-8-methylquinoline
- N-hydroxyphthalimide
- Azobisisobutyronitrile (AIBN)
- Oxygen
- Solvent (e.g., acetic acid)

Procedure:

- Dissolve 7-chloro-8-methylquinoline in the chosen solvent in a reaction vessel equipped with a gas inlet and a reflux condenser.
- Add catalytic amounts of N-hydroxyphthalimide and AIBN to the solution.
- Heat the reaction mixture to reflux while bubbling oxygen through the solution.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Upon completion, cool the reaction mixture to room temperature.
- The product, 7-chloro-**8-quinolinecarboxylic acid**, will precipitate out of the solution.
- Collect the solid product by filtration, wash with a suitable solvent, and dry under vacuum.

This protocol describes the chlorination of 7-chloro-**8-quinolinecarboxylic acid**.

Materials:

- 7-chloro-**8-quinolinecarboxylic acid**
- 1,2-dichlorobenzene (solvent)
- Azobisisobutyronitrile (AIBN)
- Chlorine gas

Procedure:

- Suspend 7-chloro-**8-quinolinecarboxylic acid** in 1,2-dichlorobenzene in a reaction vessel suitable for gas reactions.
- Add a catalytic amount of AIBN.
- Heat the mixture to 80°C.
- Introduce chlorine gas into the reaction mixture.

- Maintain the reaction at 80°C and monitor its progress.
- After the reaction is complete, cool the mixture.
- The crude product will precipitate. Filter the mixture and wash the solid with a small amount of cold solvent.
- Recrystallize the crude product from a suitable solvent (e.g., ethyl acetate) to obtain pure 3,7-dichloro-**8-quinolinecarboxylic acid** (quinclorac). A yield of 91.3% has been reported for this step.

This protocol outlines the synthesis of pyrazole-containing ester derivatives of quinclorac, which have shown enhanced herbicidal activity.

Materials:

- Quinclorac (3,7-dichloro-**8-quinolinecarboxylic acid**)
- Thionyl chloride (SOCl₂)
- Substituted 3-methyl-1H-pyrazol-5-ol
- Calcium oxide (CaO)
- Calcium hydroxide (Ca(OH)₂)
- 1,4-dioxane

Procedure:

- Activation of Quinclorac: Reflux quinclorac in an excess of thionyl chloride for 10 hours to form 3,7-dichloroquinoline-8-carbonyl chloride. Remove the excess thionyl chloride under reduced pressure. The crude acyl chloride is used directly in the next step.
- Esterification: In a separate flask, add the substituted 3-methyl-1H-pyrazol-5-ol, calcium oxide, and calcium hydroxide to 1,4-dioxane.
- Heat the mixture to reflux for 10-20 minutes.

- Add a solution of the 3,7-dichloroquinoline-8-carbonyl chloride in 1,4-dioxane to the refluxing mixture.
- Continue to reflux for an additional 4-5 hours.
- After cooling, pour the reaction mixture into ice-cold water and acidify with 4 M HCl.
- Extract the product with ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

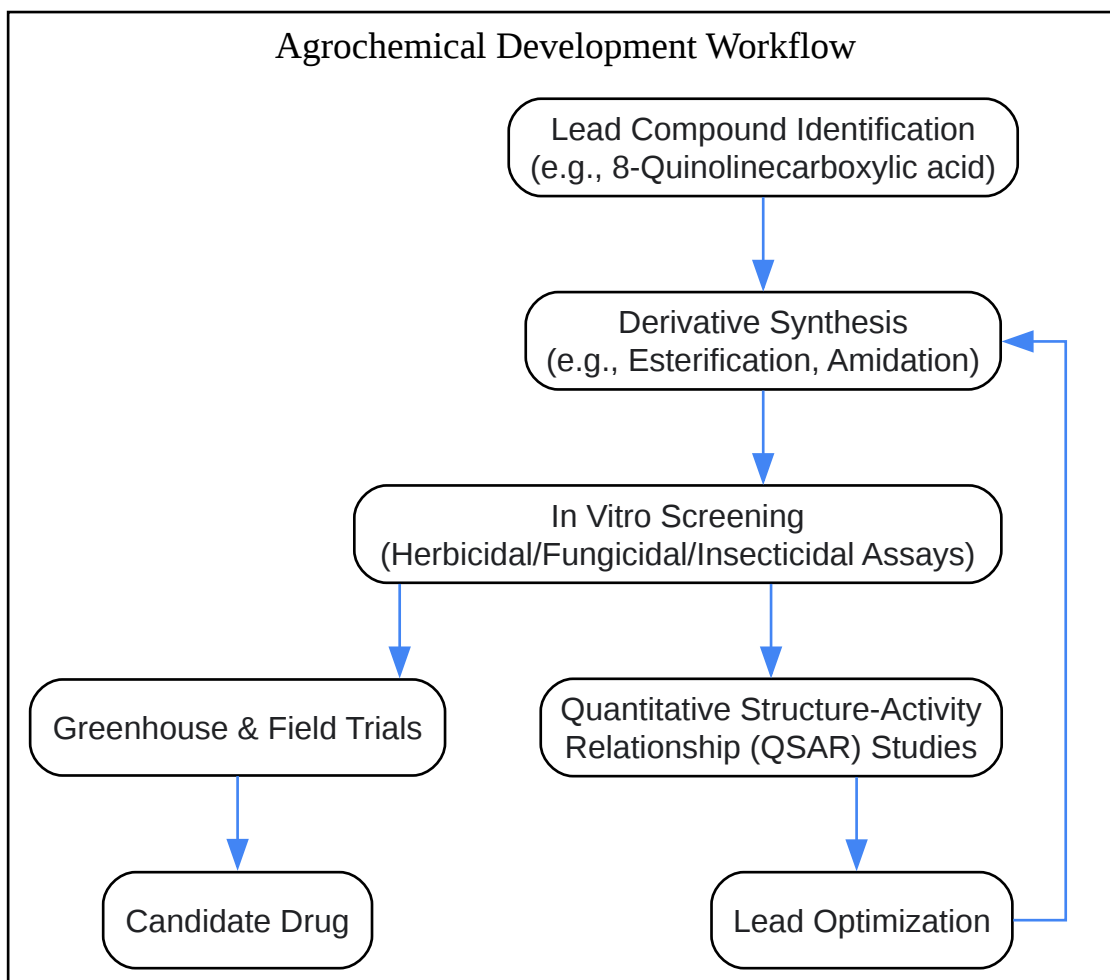
Quantitative Data: Herbicidal Activity

The herbicidal activity of quinclorac and its derivatives is typically evaluated by determining the half-maximal effective concentration (EC₅₀) or inhibitory concentration (IC₅₀) required to inhibit the growth of target weed species.

Compound	Target Weed	EC ₅₀ (g/ha)	Reference
Quinclorac	Barnyard grass (Echinochloa crus-galli)	>300	[2]
1-(2-fluorophenyl)-3-methyl-1H-pyrazol-5-yl 3,7-dichloroquinoline-8-carboxylate (8l)	Barnyard grass (Echinochloa crus-galli)	10.53	[2]
1,3-dimethyl-1H-pyrazol-5-yl 3,7-dichloroquinoline-8-carboxylate (10a)	Barnyard grass (Echinochloa crus-galli)	10.37	[2]

Signaling Pathways and Experimental Workflows

The synthesis of novel agrochemicals often follows a structured workflow from design to field trials.



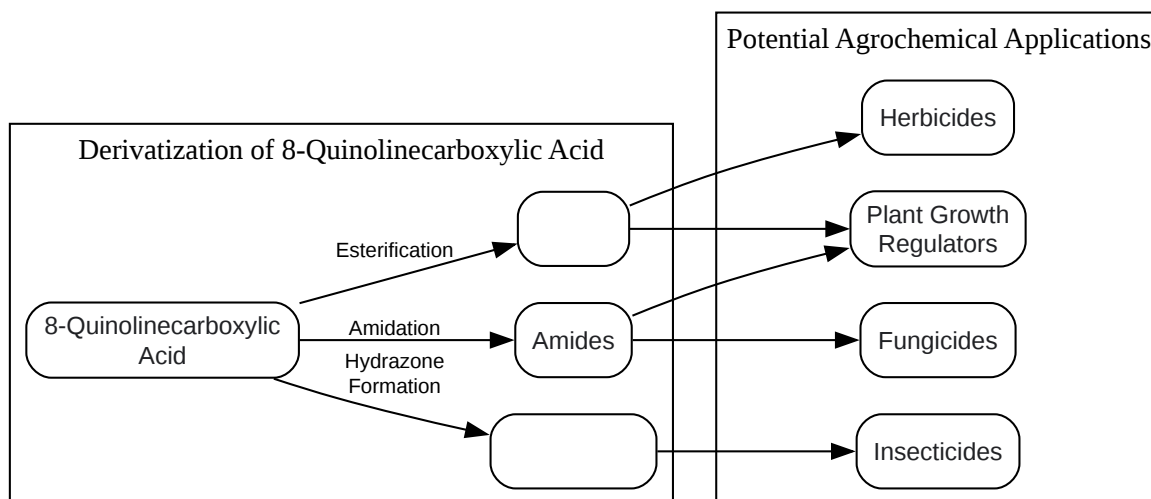
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Caption: General workflow for agrochemical development.

Potential for Other Agrochemical Applications

While the primary application of **8-quinolinedicarboxylic acid** derivatives in agrochemicals is in herbicides, the versatile quinoline scaffold suggests potential for other applications.

Modification of the carboxylic acid group to form amides, esters, and hydrazones can lead to compounds with a range of biological activities.



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Caption: Potential derivatization and applications.

Although specific examples of fungicides, insecticides, or plant growth regulators derived directly from **8-quinolinecarboxylic acid** are not extensively documented in the reviewed literature, the known biological activities of quinoline derivatives warrant further investigation into these areas. For instance, 8-hydroxyquinoline derivatives have demonstrated significant antifungal activity.[3]

Conclusion

8-Quinolinecarboxylic acid is a valuable starting material in agrochemical synthesis, particularly for the development of potent herbicides like quinclorac and its more active derivatives. The protocols provided herein offer a foundation for the synthesis and optimization of such compounds. Further exploration of **8-quinolinecarboxylic acid** derivatives as fungicides, insecticides, and plant growth regulators presents a promising avenue for future research and development in the agrochemical industry.

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References

- 1. Design, synthesis and evaluation of antifungal activity of 8-hydroxyquinolin-5-ylidene thiosemicarbazone derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | Synthesis Candidates Herbicide Through Optimization Quinclorac Containing 3-Methyl-1H-pyrazol-5-yl [frontiersin.org]
- 3. researchgate.net [researchgate.net]
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